

# "Neopentyl glycol dioleate CAS number 42222-50-4 properties"

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## Compound of Interest

Compound Name: *Neopentyl glycol dioleate*

Cat. No.: *B1596304*

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An In-Depth Technical Guide to **Neopentyl Glycol Dioleate** (CAS No. 42222-50-4)

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **Neopentyl Glycol Dioleate** (NPGDO). It delves into the core physicochemical properties, synthesis methodologies, analytical characterization, and diverse applications of this versatile diester.

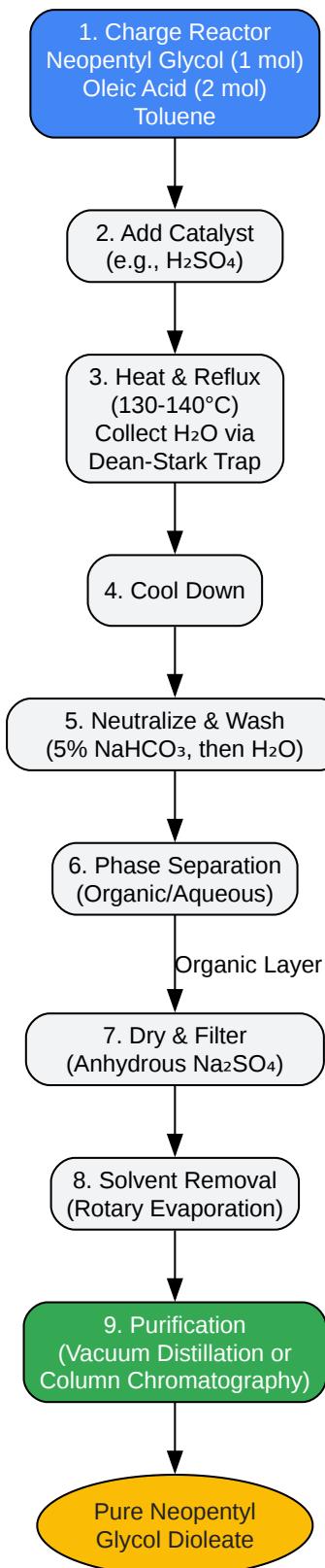
## Introduction and Chemical Identity

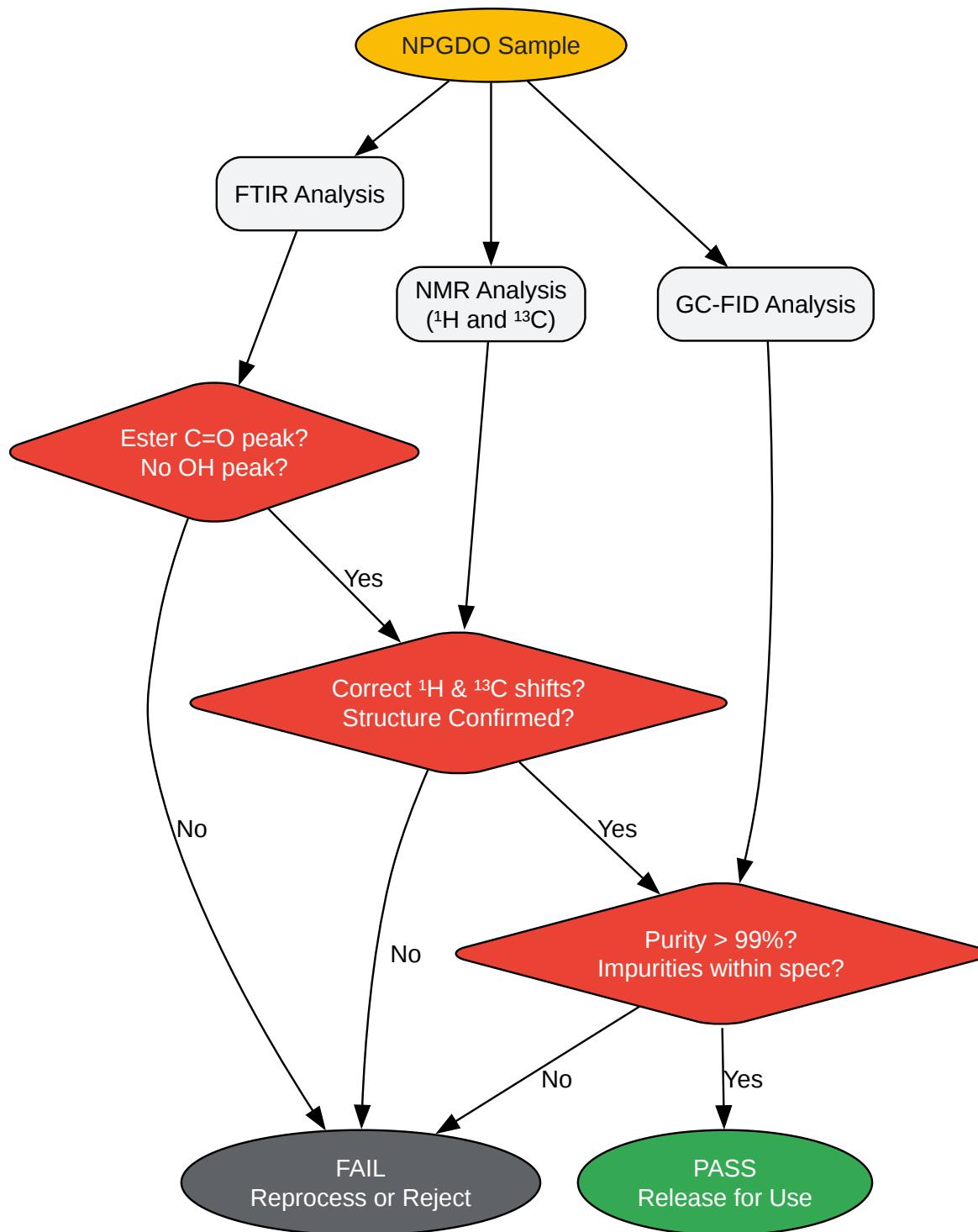
**Neopentyl Glycol Dioleate** (CAS No. 42222-50-4) is a high-purity synthetic ester formed from the reaction of neopentyl glycol, a polyol, and oleic acid, a monounsaturated omega-9 fatty acid.<sup>[1][2]</sup> Its unique molecular structure, characterized by a sterically hindered neopentyl core, imparts exceptional thermal and oxidative stability, making it a high-performance ingredient in numerous demanding applications.<sup>[3][4]</sup>

Known chemically as 2,2-dimethyl-1,3-propanediyl dioleate, this compound is a clear, yellowish, viscous liquid at room temperature.<sup>[5][6]</sup> Its primary roles span from being a superior base fluid in biodegradable lubricants to a functional emollient in sophisticated cosmetic and personal care formulations.<sup>[1][7]</sup> Its potential as a solubilizer and emulsifier is also being explored in pharmaceutical applications.<sup>[7]</sup>

Key Identifiers:

- IUPAC Name: [2,2-dimethyl-3-[(Z)-octadec-9-enoyl]oxypropyl] (Z)-octadec-9-enoate[8][9]
- Synonyms: NPGD, 9-Octadecenoic acid (9Z)-, 2,2-dimethyl-1,3-propanediyl ester[10][11]
- Molecular Formula: C<sub>41</sub>H<sub>76</sub>O<sub>4</sub>[8][9]
- Molecular Weight: 633.04 g/mol [8][10]



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